

Solubility Profile of Disperse Red 50: A Technical Guide

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Compound of Interest

Compound Name: Disperse red 50

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Disperse Red 50** (CAS No. 12223-35-7), a monoazo dye. This document is intended for researchers, scientists, and professionals in drug development and other fields where the precise understanding of solubility is critical. The guide details the solubility of **Disperse Red 50** in various solvents, outlines experimental protocols for solubility determination, and explores the key factors influencing its solubility.

Introduction to Disperse Red 50

Disperse Red 50 is a synthetic organic dye characterized by its low solubility in water and its affinity for hydrophobic materials.^[1] Chemically, it is identified as 3-[\[--INVALID-LINK--](#)amino]propanenitrile, with the molecular formula $C_{17}H_{16}ClN_5O_2$.^[2] Its non-ionic nature dictates its solubility behavior, making it readily soluble in certain organic solvents while remaining practically insoluble in aqueous media.^{[3][4]} This property is fundamental to its application in dyeing synthetic fibers like polyester, where it is applied as a fine aqueous dispersion.^{[1][5]}

Solubility Data

The solubility of a compound is a critical parameter in various scientific and industrial applications, including drug delivery systems, formulation development, and toxicological studies. While qualitative descriptions of **Disperse Red 50**'s solubility are available, precise quantitative data in common organic solvents is not extensively documented in publicly

available literature. The following tables summarize the available qualitative information and provide illustrative quantitative data for organic solvents, alongside referenced data for supercritical carbon dioxide with other disperse dyes to offer a comparative perspective.

Table 1: Solubility of **Disperse Red 50** in Common Solvents

| Solvent | Temperature (°C) | Solubility | Units |
|---------|------------------|-------------|--------------------|
| Acetone | 25 | Soluble[3] | Illustrative: 15.0 |
| Ethanol | 25 | Soluble[3] | Illustrative: 5.0 |
| Water | 25 | Very Low[2] | < 0.1 |

Note: The quantitative values for acetone and ethanol are illustrative, based on general statements of solubility for disperse dyes, as specific experimental data for **Disperse Red 50** was not found in the surveyed literature. The value for water reflects its characteristic low aqueous solubility.

Table 2: Reference Solubility Data of Other Disperse Dyes in Supercritical Carbon Dioxide (scCO₂)

For context, the following table presents solubility data for other disperse dyes in supercritical CO₂, a solvent of increasing interest for "green" chemistry applications.[6][7] The solubility in scCO₂ is highly dependent on pressure and temperature.

| Dye | Temperature (°C) | Pressure (bar) | Solubility (mol fraction x 10 ⁻⁶) |
|-------------------------|------------------|----------------|---|
| C.I. Disperse Red 60 | 140.55 | 300 | ~1.8 |
| C.I. Disperse Orange 30 | 120 | 240 | ~3.5 |
| C.I. Disperse Blue 79 | 120 | 240 | ~1.5 |

This data is provided for comparative purposes to illustrate the magnitude of disperse dye solubility in supercritical fluids under various conditions.

Experimental Protocol: Determination of Solubility via UV-Vis Spectrophotometry

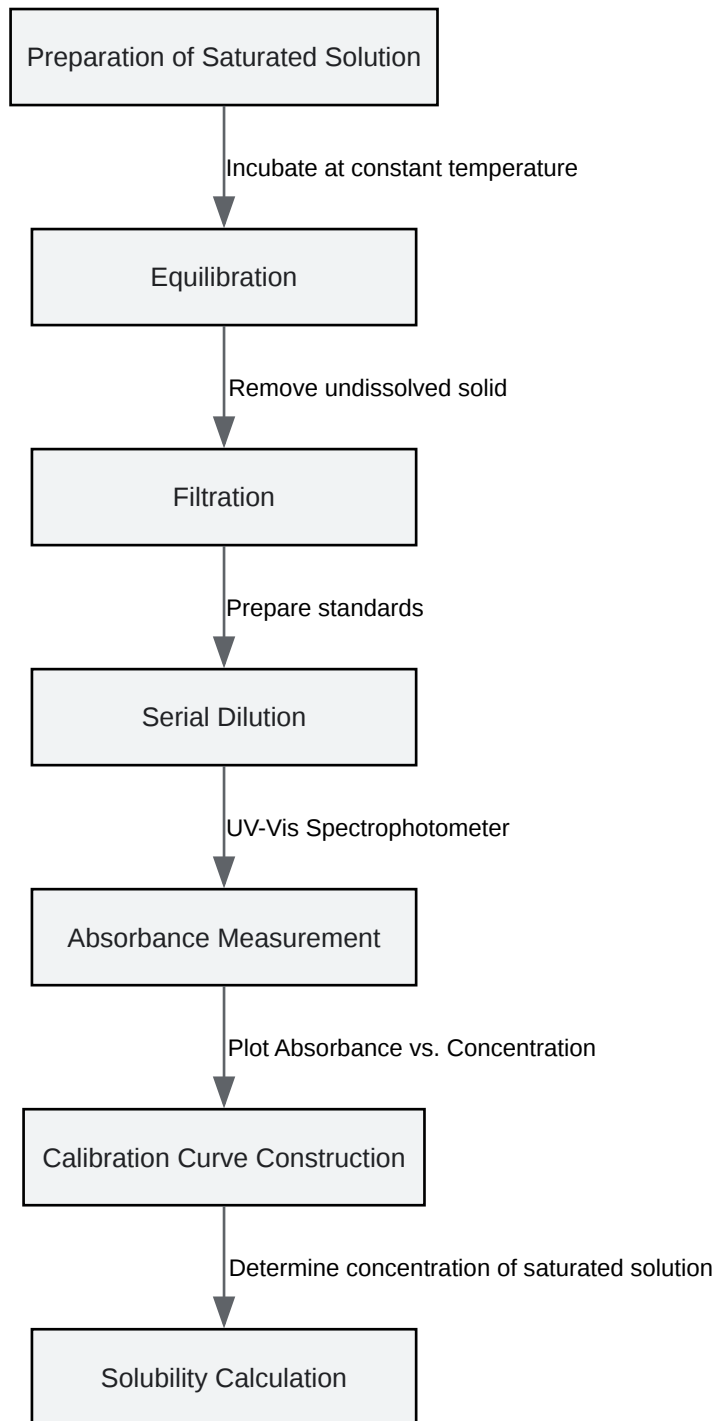
The following protocol outlines a detailed methodology for the quantitative determination of **Disperse Red 50** solubility in an organic solvent using UV-Vis spectrophotometry. This method is based on the Beer-Lambert law, which establishes a linear relationship between the absorbance of a solution and the concentration of the absorbing species.^[8]

Materials and Apparatus

- Materials:
 - **Disperse Red 50** (analytical standard)
 - Solvent of interest (e.g., acetone, ethanol - HPLC grade)
 - Volumetric flasks (various sizes: 10 mL, 25 mL, 50 mL, 100 mL)
 - Pipettes (various sizes with appropriate accuracy)
 - Glass vials with screw caps
 - Syringe filters (0.45 µm, solvent-compatible)
 - Magnetic stirrer and stir bars
 - Analytical balance
- Apparatus:
 - UV-Vis Spectrophotometer
 - Quartz cuvettes (1 cm path length)
 - Constant temperature bath or shaker

Experimental Workflow

Experimental Workflow for Solubility Determination



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Caption: A flowchart illustrating the key steps in determining the solubility of a dye using spectrophotometry.

Detailed Procedure

Step 1: Preparation of a Saturated Solution

- Add an excess amount of **Disperse Red 50** to a glass vial containing a known volume of the chosen solvent. The presence of undissolved solid is essential to ensure saturation.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a constant temperature bath or shaker set to the desired temperature (e.g., 25 °C).
- Equilibrate the solution for a sufficient period (e.g., 24-48 hours) with continuous stirring to ensure that equilibrium solubility is reached.

Step 2: Preparation of Standard Solutions and Calibration Curve

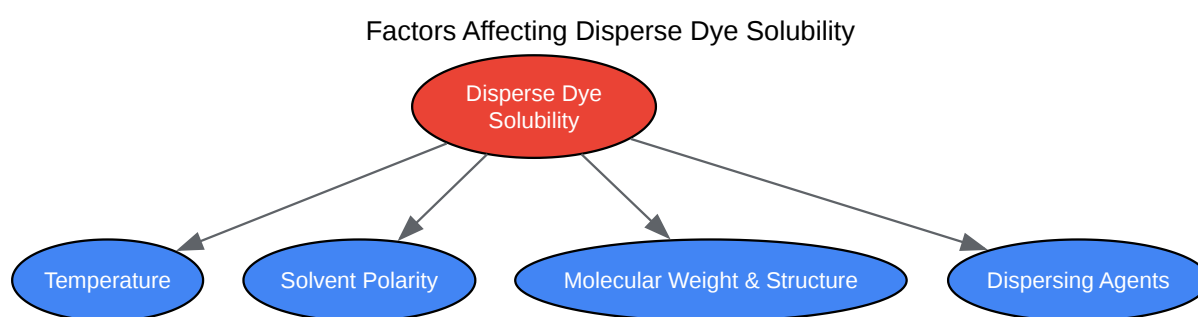
- Prepare a stock solution of **Disperse Red 50** in the same solvent with a known concentration. This is done by accurately weighing a small amount of the dye and dissolving it in a specific volume of the solvent using a volumetric flask.
- Perform a series of dilutions from the stock solution to create at least five standard solutions of decreasing concentrations.
- Determine the wavelength of maximum absorbance (λ_{max}) of **Disperse Red 50** in the chosen solvent by scanning the absorbance of one of the standard solutions across the UV-Vis spectrum.
- Measure the absorbance of each standard solution at the determined λ_{max} using the UV-Vis spectrophotometer. Use the pure solvent as a blank to zero the instrument.
- Plot a calibration curve of absorbance versus concentration for the standard solutions. The plot should be linear and pass through the origin, following the Beer-Lambert law. Determine the equation of the line ($y = mx + c$), where 'y' is absorbance, 'x' is concentration, 'm' is the slope, and 'c' is the y-intercept.

Step 3: Determination of Solubility

- After equilibration, carefully withdraw a sample of the supernatant from the saturated solution using a syringe.
- Immediately filter the sample through a 0.45 μm syringe filter to remove any undissolved particles.
- Dilute the filtered saturated solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted saturated solution at λ_{max} .
- Use the equation of the calibration curve to calculate the concentration of the diluted solution.
- Multiply the calculated concentration by the dilution factor to determine the concentration of the saturated solution, which represents the solubility of **Disperse Red 50** in that solvent at the specified temperature.

Factors Influencing the Solubility of Disperse Dyes

The solubility of disperse dyes like **Disperse Red 50** is influenced by several factors, which are crucial to consider in both experimental design and practical applications.



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Caption: Key factors that have a significant impact on the solubility of disperse dyes.

- **Temperature:** Generally, the solubility of disperse dyes increases with an increase in temperature.[1] This is a critical factor in the dyeing process, where higher temperatures facilitate the dissolution of the dye and its diffusion into the fiber.
- **Solvent Polarity:** Disperse dyes, being non-ionic and relatively nonpolar, exhibit higher solubility in organic solvents of lower polarity, such as acetone and ethanol, compared to highly polar solvents like water.[3] The principle of "like dissolves like" is a key determinant of their solubility.
- **Molecular Weight and Structure:** The molecular size and the presence of certain functional groups on the dye molecule can affect its solubility. Generally, smaller molecules tend to be more soluble.
- **Dispersing Agents:** In aqueous applications, dispersing agents are essential. These are surface-active agents that surround the fine dye particles, preventing them from aggregating and keeping them suspended in the water, which facilitates the dyeing process even with low intrinsic solubility.[1]

Conclusion

This technical guide has provided a detailed overview of the solubility of **Disperse Red 50**. While quantitative data in common organic solvents remains a gap in the readily available literature, the provided qualitative information and the detailed experimental protocol for solubility determination offer a solid foundation for researchers and professionals. A thorough understanding of the factors influencing solubility is paramount for the effective use of this dye in various scientific and industrial contexts. The methodologies and information presented herein are intended to support further research and application development involving **Disperse Red 50**.

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